

Application Notes and Protocols for SRT 1460

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Audience: Researchers, scientists, and drug development professionals.

Abstract

SRT 1460 is a synthetic small molecule reported as a potent activator of Sirtuin 1 (SIRT1), a NAD+-dependent deacetylase involved in critical cellular processes such as metabolism, aging, and stress response.[1][2][3][4][5][6] Accurate and reproducible experimental results depend on the correct preparation and storage of **SRT 1460** solutions. These application notes provide detailed protocols for the solubilization, storage, and handling of **SRT 1460** for both in vitro and in vivo research applications.

Chemical and Physical Properties

A summary of the key physicochemical properties of **SRT 1460** is provided below.

Table 1: Physicochemical Properties of SRT 1460



Property	Value
IUPAC Name	3,4,5-trimethoxy-N-{2-[3-(piperazin-1-ylmethyl)imidazo[2,1-b][2][7]thiazol-6-yl]phenyl}benzamide
CAS Number	925432-73-1[2][3][8]
Molecular Formula	C26H29N5O4S
Molecular Weight	507.6 g/mol [3][8]
Appearance	Off-white to light yellow solid[1]

Table 2: Solubility Data for SRT 1460

Solvent	Solubility	Notes	
DMSO	≥ 10-20 mg/mL (~20-39 mM)[1] [5][6]	Recommended solvent for stock solutions. Use of fresh, anhydrous DMSO is advised as hygroscopic DMSO can reduce solubility.[1][5] Sonication or gentle warming may be required for complete dissolution.[1][3]	
Ethanol	~1.5 mg/mL[5]	Limited solubility.	
Water	Insoluble[5]	Not suitable for preparing primary stock solutions.	

Solution Preparation Protocols Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution for long-term storage and subsequent dilution.

Materials:



- **SRT 1460** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored vials or polypropylene microcentrifuge tubes
- Calibrated precision balance and micropipettes
- Vortex mixer and/or sonicator

Procedure:

- Weighing: Accurately weigh 5.08 mg of SRT 1460 powder and place it in a sterile vial.
- Solubilization: Add 1.0 mL of anhydrous DMSO to the vial.
- Dissolution: Cap the vial tightly and vortex thoroughly. If necessary, use a bath sonicator or warm the solution gently (e.g., in a 37°C water bath) for 5-10 minutes until the solid is completely dissolved.
- Verification: Visually inspect the solution against a light source to ensure no particulates are present.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile, amber microcentrifuge tubes.

Protocol for Preparing Working Solutions for Cell-Based Assays

This protocol details the dilution of the DMSO stock solution into an aqueous medium for experimental use.

Procedure:

 Thaw Stock: Thaw a single aliquot of the 10 mM SRT 1460 stock solution at room temperature.



- Serial Dilution: Perform serial dilutions as required. To minimize precipitation, first dilute the stock solution in a small volume of the final aqueous medium (e.g., cell culture media, PBS) before adding it to the bulk volume.
- Example (10 μ M final concentration): To prepare 10 mL of a 10 μ M working solution, add 10 μ L of the 10 mM stock solution to 9.99 mL of pre-warmed cell culture medium.
- · Mixing: Mix immediately and thoroughly by gentle inversion or pipetting.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the assay is non-toxic to the cells, typically below 0.1% (v/v). The example above results in a 0.1% DMSO concentration.
- Usage: Use the freshly prepared working solution immediately, as the stability of SRT 1460
 in aqueous solutions is limited.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of SRT 1460.

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Notes
Solid Powder	-20°C	≥ 3 years[1][3]	Store in a desiccator, protected from light.
DMSO Stock Solution	-80°C	≥ 1-2 years[1]	Recommended for long-term storage. Aliquot to avoid freeze-thaw cycles.
-20°C	1-12 months[1][5][6]	Suitable for short- to medium-term storage.	

Experimental Workflow and Signaling Pathway



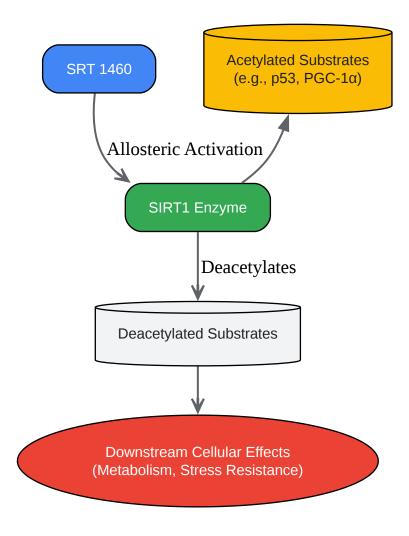
The following diagrams illustrate a standard workflow for utilizing **SRT 1460** and its putative mechanism of action.



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Caption: Standard workflow for the preparation and application of **SRT 1460** in research.





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Caption: Putative signaling pathway for **SRT 1460** as a direct allosteric activator of SIRT1.

Disclaimer: The direct activation of SIRT1 by **SRT 1460** with native, untagged substrates has been a subject of scientific debate.[7][9][10][11] Researchers should be aware of this controversy and may need to include appropriate controls to validate the mechanism of action in their specific experimental system.

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